

Application Note and Protocol for the Titrimetric Determination of Sodium Permanganate Concentration

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Compound of Interest

Compound Name: Sodium permanganate

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Introduction

Permanganometry is a robust and widely utilized titrimetric method in quantitative chemical analysis, relying on the strong oxidizing properties of the permanganate ion (MnO_4^-). This application note provides a detailed protocol for the determination of the precise concentration of a **sodium permanganate** (NaMnO_4) solution by standardizing it against a primary standard, sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$). The intense purple color of the permanganate ion serves as a self-indicator, making this a straightforward and cost-effective analytical technique.^[1] Accurate determination of permanganate concentration is critical in various applications, including the assay of pharmaceuticals, environmental analysis, and in process quality control during drug development.

Principle

The standardization of **sodium permanganate** solution is a redox titration based on the oxidation of sodium oxalate by **sodium permanganate** in an acidic medium. Sulfuric acid is typically used to provide the necessary acidic environment.^{[1][2]} In this reaction, the permanganate ion (MnO_4^-) is reduced to the colorless manganese(II) ion (Mn^{2+}), while the oxalate ion ($\text{C}_2\text{O}_4^{2-}$) is oxidized to carbon dioxide (CO_2).^[3]

The overall balanced chemical equation for the reaction is:



The stoichiometry of this reaction shows that 2 moles of **sodium permanganate** react with 5 moles of sodium oxalate.[3] The endpoint of the titration is reached when all the oxalate has been consumed, and the first slight excess of the intensely colored permanganate solution imparts a persistent faint pink color to the solution.[4][5]

Experimental Protocols

Materials and Reagents

| Reagent/Material | Grade |
|-------------------------------------------------------------------------|--------------------|
| Sodium Permanganate (NaMnO_4) | Analytical Reagent |
| Sodium Oxalate ($\text{Na}_2\text{C}_2\text{O}_4$) - Primary Standard | Analytical Reagent |
| Sulfuric Acid (H_2SO_4), concentrated | Analytical Reagent |
| Deionized Water | High-Purity |
| 50 mL Burette | Class A |
| 250 mL Erlenmeyer Flasks | |
| 100 mL Graduated Cylinder | |
| Analytical Balance (± 0.0001 g) | |
| Hot Plate and Magnetic Stirrer | |
| Thermometer | |

Preparation of Solutions

3.2.1. Preparation of Approximately 0.02 M **Sodium Permanganate** Solution

- Weigh approximately 3.2 g of **sodium permanganate** (NaMnO_4). Note: The molar mass of anhydrous NaMnO_4 is 141.93 g/mol , and the monohydrate is 159.94 g/mol .

- Dissolve the weighed **sodium permanganate** in 1000 mL of deionized water in a clean beaker.
- Heat the solution on a water bath for about an hour to oxidize any reducing impurities.[6]
- Allow the solution to stand for at least 48 hours in the dark to permit the precipitation of manganese dioxide.
- Carefully filter the solution through a sintered glass funnel or glass wool to remove the precipitate. Do not use filter paper, as it will react with the permanganate.
- Store the standardized solution in a clean, dark glass bottle to prevent decomposition.

3.2.2. Preparation of the Acidic Solution

- Carefully and slowly add 100 mL of concentrated sulfuric acid to 900 mL of deionized water while stirring in a large beaker. This will produce a diluted sulfuric acid solution.

Standardization Procedure

- Preparation of the Primary Standard: Accurately weigh, to four decimal places, approximately 0.25-0.30 g of dried (at 105-110 °C) primary standard sodium oxalate into a 250 mL Erlenmeyer flask.[3] Record the exact mass.
- Dissolution: Add 100 mL of deionized water and 60 mL of the prepared 1M sulfuric acid solution to the flask to dissolve the sodium oxalate.[3]
- Heating: Gently heat the solution to between 70-80 °C.[3] It is crucial to maintain the temperature above 60 °C throughout the titration.
- Titration: While the oxalate solution is hot, titrate with the prepared **sodium permanganate** solution from the burette.
 - Add the initial portions of the permanganate solution slowly, as the reaction is initially slow. [3] The formation of Mn^{2+} ions catalyzes the reaction, which will then proceed more rapidly.[3]

- Continue to add the titrant, allowing each drop to be completely decolorized before adding the next.
- Endpoint Determination: The endpoint is reached when a single drop of the permanganate solution produces a faint but persistent pink color that lasts for at least 30 seconds.[3][4]
- Replicates: Repeat the titration at least two more times with fresh portions of the sodium oxalate primary standard. The results should be concordant.

Data Presentation

The following table summarizes the data that should be collected during the standardization process.

| Trial | Mass of $\text{Na}_2\text{C}_2\text{O}_4$ (g) | Initial Burette Reading (mL) | Final Burette Reading (mL) | Volume of NaMnO_4 used (mL) |
|-------|-----------------------------------------------|------------------------------|----------------------------|--------------------------------------|
| 1 | 0.2512 | 0.10 | 37.40 | 37.30 |
| 2 | 0.2505 | 0.20 | 37.35 | 37.15 |
| 3 | 0.2520 | 0.15 | 37.65 | 37.50 |

Calculations

The molarity of the **sodium permanganate** solution can be calculated using the following steps:

- Calculate the moles of sodium oxalate ($\text{Na}_2\text{C}_2\text{O}_4$):
 - Moles of $\text{Na}_2\text{C}_2\text{O}_4$ = Mass of $\text{Na}_2\text{C}_2\text{O}_4$ (g) / Molar mass of $\text{Na}_2\text{C}_2\text{O}_4$ (134.00 g/mol)
- Calculate the moles of **sodium permanganate** (NaMnO_4) reacted:
 - From the stoichiometry of the balanced equation, 5 moles of $\text{Na}_2\text{C}_2\text{O}_4$ react with 2 moles of NaMnO_4 .
 - Moles of NaMnO_4 = (Moles of $\text{Na}_2\text{C}_2\text{O}_4$) x (2 / 5)

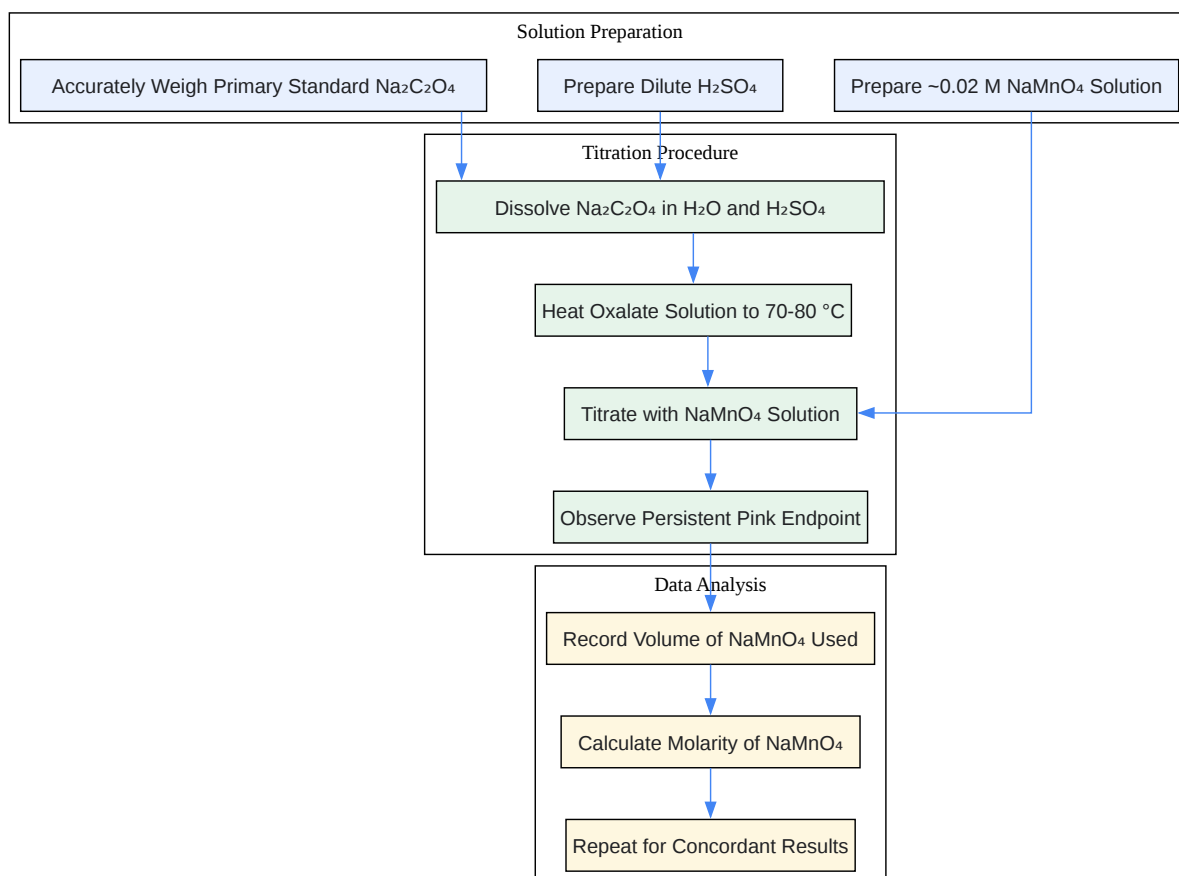
- Calculate the molarity of the **sodium permanganate** solution:
 - $\text{Molarity of NaMnO}_4 \text{ (M)} = \text{Moles of NaMnO}_4 / \text{Volume of NaMnO}_4 \text{ used (L)}$

Example Calculation (using data from Trial 1):

- $\text{Moles of Na}_2\text{C}_2\text{O}_4 = 0.2512 \text{ g} / 134.00 \text{ g/mol} = 0.001875 \text{ mol}$
- $\text{Moles of NaMnO}_4 = 0.001875 \text{ mol} \times (2 / 5) = 0.000750 \text{ mol}$
- $\text{Molarity of NaMnO}_4 = 0.000750 \text{ mol} / 0.03730 \text{ L} = 0.0201 \text{ M}$

The average molarity from the three trials should be calculated and reported.

Experimental Workflow



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Caption: Experimental workflow for the titrimetric determination of **sodium permanganate** concentration.

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